

1-(3-Chloropropyl)-4-methylpiperazine dihydrochloride molecular weight

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Compound of Interest

Compound Name: 1-(3-Chloropropyl)-4-methylpiperazine dihydrochloride

Cat. No.: B133448

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An In-depth Technical Guide to the Molecular Weight of 1-(3-Chloropropyl)-4-methylpiperazine dihydrochloride

This technical guide provides a comprehensive overview of the molecular weight of **1-(3-Chloropropyl)-4-methylpiperazine dihydrochloride**, a compound relevant to researchers, scientists, and professionals in drug development. This document details its chemical composition, the calculation of its molecular weight, and relevant experimental context.

Molecular Composition and Properties

1-(3-Chloropropyl)-4-methylpiperazine dihydrochloride (CAS No: 2031-23-4) is the dihydrochloride salt of the parent compound 1-(3-Chloropropyl)-4-methylpiperazine.^{[1][2]} The addition of two hydrochloride (HCl) moieties enhances the compound's solubility, a valuable property in pharmaceutical formulations.^[3] The chemical and physical properties are summarized in the table below.

Property	Value
Chemical Name	1-(3-Chloropropyl)-4-methylpiperazine dihydrochloride
Synonyms	1-Methyl-4-(3-chloropropyl)piperazine dihydrochloride, 3-(4-methyl-1-piperazinyl)propyl chloride dihydrochloride
Molecular Formula	$C_8H_{19}Cl_3N_2$
Molecular Weight	249.61 g/mol
Parent Compound	1-(3-Chloropropyl)-4-methylpiperazine
Parent Formula	$C_8H_{17}ClN_2$
Parent Molecular Weight	176.69 g/mol
Appearance	White solid
Melting Point	255-257 °C (decomposes)

Data sourced from multiple chemical databases.[\[1\]](#)[\[2\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)[\[8\]](#)[\[9\]](#)[\[10\]](#)

Calculation of Molecular Weight

The molecular weight of a compound is the sum of the atomic weights of its constituent atoms.

The molecular formula for **1-(3-Chloropropyl)-4-methylpiperazine dihydrochloride** is $C_8H_{19}Cl_3N_2$.[\[1\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)

The calculation is based on the atomic weights of each element:

- Carbon (C): ~12.011 u
- Hydrogen (H): ~1.008 u
- Chlorine (Cl): ~35.453 u
- Nitrogen (N): ~14.007 u

The molecular weight is calculated as follows:

$$(8 \times 12.011) + (19 \times 1.008) + (3 \times 35.453) + (2 \times 14.007) = 249.61 \text{ g/mol}$$

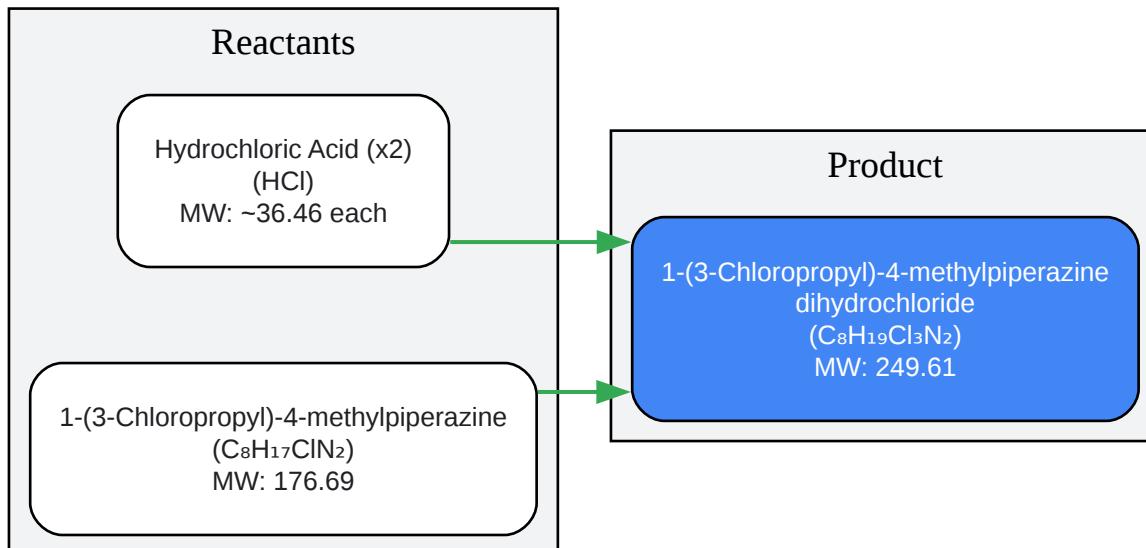
Alternatively, the molecular weight can be understood by considering its constituent parts: the parent molecule and the two hydrochloride molecules.

- 1-(3-Chloropropyl)-4-methylpiperazine ($\text{C}_8\text{H}_{17}\text{ClN}_2$): 176.69 g/mol [2][9]
- Two molecules of Hydrochloric Acid ($2 \times \text{HCl}$): $2 \times (1.008 + 35.453) \approx 72.92 \text{ g/mol}$ [11][12] [13]

The sum of these components approximates the final molecular weight.

Logical Formation of the Dihydrochloride Salt

The following diagram illustrates the relationship between the parent compound and hydrochloric acid to form the dihydrochloride salt.



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Caption: Formation of the dihydrochloride salt from its parent compound and HCl.

Experimental Protocol: Molecular Weight Determination by Mass Spectrometry

While the theoretical molecular weight is calculated from the atomic masses, it is experimentally verified using techniques such as mass spectrometry.

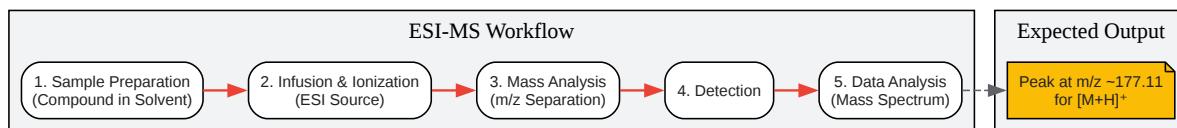
Objective: To determine the mass-to-charge ratio (m/z) of the protonated molecule $[M+H]^+$ to confirm the molecular weight of the parent compound, 1-(3-Chloropropyl)-4-methylpiperazine.

Methodology: Electrospray Ionization Mass Spectrometry (ESI-MS)

- **Sample Preparation:**
 - A dilute solution of 1-(3-Chloropropyl)-4-methylpiperazine is prepared in a suitable volatile solvent (e.g., methanol or acetonitrile) with 0.1% formic acid to facilitate protonation. The dihydrochloride salt can also be analyzed, though the parent compound is what is typically observed.
- **Instrumentation:**
 - A mass spectrometer equipped with an electrospray ionization (ESI) source is used. The ESI source is suitable for analyzing polar molecules like piperazine derivatives.
- **Infusion and Ionization:**
 - The sample solution is introduced into the ESI source via a syringe pump at a constant flow rate.
 - A high voltage is applied to the capillary tip, creating a fine spray of charged droplets.
 - As the solvent evaporates from the droplets, the analyte molecules become charged, primarily forming protonated molecules $[M+H]^+$.
- **Mass Analysis:**
 - The generated ions are guided into the mass analyzer (e.g., a quadrupole or time-of-flight analyzer).

- The analyzer separates the ions based on their mass-to-charge ratio (m/z).
- Detection and Data Analysis:
 - A detector records the abundance of ions at each m/z value.
 - The resulting mass spectrum will show a peak corresponding to the protonated parent molecule. For 1-(3-Chloropropyl)-4-methylpiperazine (MW = 176.69), a prominent peak would be expected at an m/z of approximately 177.11 ($[C_8H_{17}ClN_2 + H]^+$).
 - The presence of chlorine's isotopes (^{35}Cl and ^{37}Cl in a ~3:1 ratio) will result in a characteristic isotopic pattern for chlorine-containing fragments, further confirming the compound's identity.

The following diagram outlines the experimental workflow for this process.



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Caption: Workflow for molecular weight verification using ESI-Mass Spectrometry.

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